

ETP-46321 stability and storage conditions

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Compound Focus: ETP-46321

Cat. No.: S548373

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Stability, Storage & Solubility

For researchers, maintaining compound integrity is crucial for experimental reproducibility. The table below summarizes the key handling information for **ETP-46321**.

Aspect	Specification
Recommended Storage (Powder)	-20°C for 3 years; 4°C for 2 years [1]
Recommended Storage (Solution)	-80°C for 6 months; -20°C for 1 month (in DMSO) [1]
Purity	≥98% [1]
Solubility in DMSO	~30-33 mg/mL (approx. 63-70 mM) [1] [2] [3]
Solubility in Water	<1 mg/mL [1]

Experimental Protocols & Formulations

In Vitro Cell-Based Assay

This protocol for inhibiting AKT phosphorylation in U2OS cells is a common method to demonstrate cellular activity of PI3K inhibitors [1] [3].

- **Cell Line:** U2OS osteosarcoma cells.
- **Test Compound:** **ETP-46321**.
- **Procedure:** Treat cells with **ETP-46321**. The reported half-maximal inhibitory concentration (IC₅₀) for phospho-AKT inhibition is **8.3 nM** [1] [3]. This indicates the compound's potency in a cellular model.

In Vivo Administration

This animal study protocol shows **ETP-46321**'s efficacy in a mouse tumor model [1] [2].

- **Animals:** BALB/C mice.
- **Dosage:** **50 mg/kg**, administered orally (p.o.) [1] [2].
- **Dosing Schedule:** Once daily for three weeks [1] [2].
- **Key Findings:** The treatment resulted in significant tumor growth inhibition [1] [2].

Solubilization Formulations for Animal Studies

ETP-46321 has low aqueous solubility, so these formulations are critical for in vivo experiments [1].

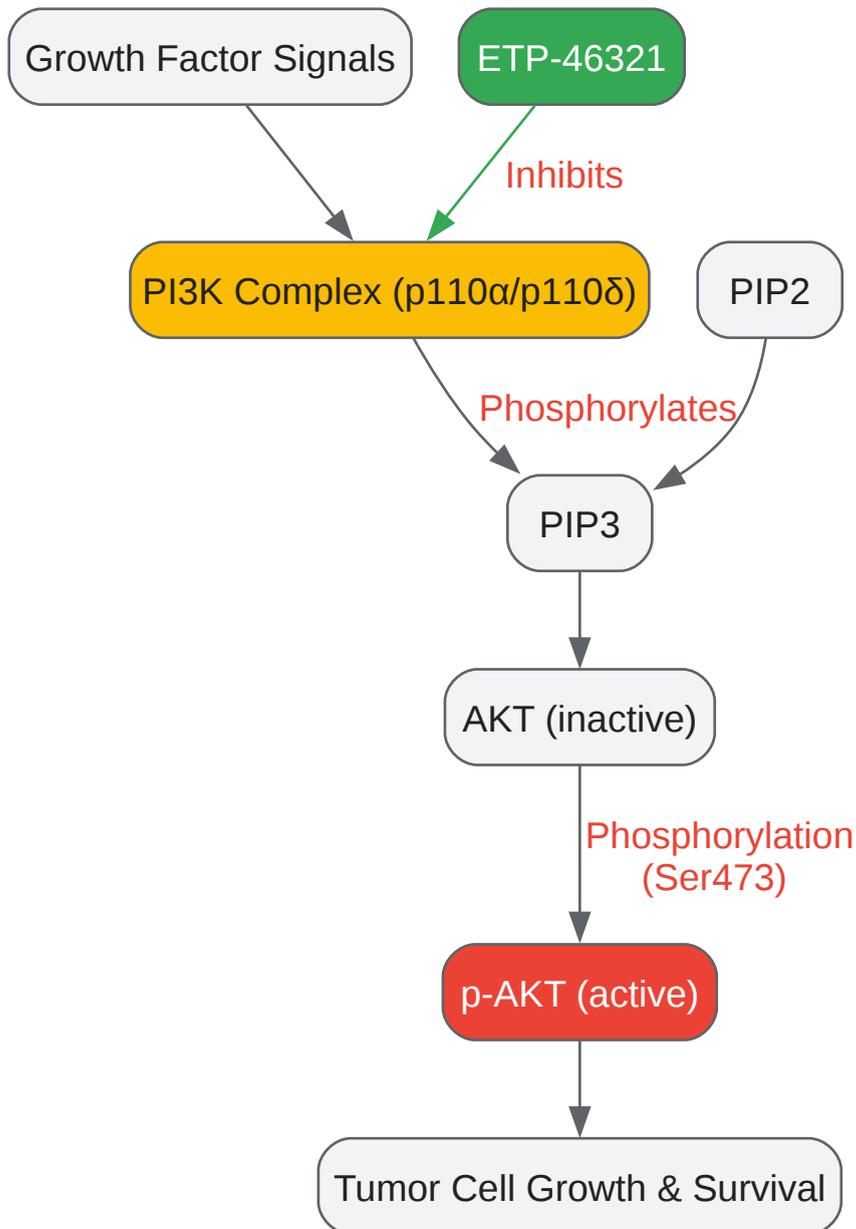
- **Injection Formulation 1:** 10% DMSO + 5% Tween 80 + 85% Saline [1].
- **Injection Formulation 2:** 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline [1].
- **Oral Formulation 1:** Suspend in 0.5% Carboxymethylcellulose sodium (CMC Na) [1].
- **Oral Formulation 2:** Suspend in 0.5% Carboxymethyl cellulose [1].

Troubleshooting Common Issues

- **Precipitation in Aqueous Buffers:** This is expected due to the compound's low water solubility. Always prepare fresh working solutions from a DMSO stock and use the recommended in vivo formulations. Sonication may help achieve a uniform suspension [1] [2].
- **Loss of Biological Activity:** This can occur with improper storage or repeated freeze-thaw cycles of the solution. For the powder, ensure continuous storage at -20°C or below. For DMSO stock solutions, prepare single-use aliquots and store at -80°C to avoid multiple freeze-thaw cycles [1].

Mechanism of Action

The following diagram illustrates the primary signaling pathway targeted by **ETP-46321** and its downstream effects, based on its role as a PI3K α/δ inhibitor [1] [4].



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The primary mechanism involves:

- **PI3K Inhibition:** **ETP-46321** directly and potently inhibits the p110 α (Ki=2.3 nM) and p110 δ (Ki=14.2 nM) subunits of the PI3K enzyme complex [1].

- **Blocking Oncogenic Signaling:** This inhibition prevents the conversion of PIP2 to PIP3, a key lipid second messenger, thereby blocking the downstream activation of AKT (a central survival kinase) [1] [4].
- **Downstream Effects:** Reduction in phosphorylated AKT (p-AKT) levels leads to decreased signaling through pro-survival and growth pathways, resulting in observed tumor growth inhibition in models [1].

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References

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